

Personal protective equipment for handling 10(Z),13(Z)-Nonadecadienoyl chloride

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Compound of Interest

Compound Name: 10(Z),13(Z)-Nonadecadienoyl chloride

Cat. No.: B15552993

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Essential Safety and Handling Guide for 10(Z),13(Z)-Nonadecadienoyl Chloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **10(Z),13(Z)-Nonadecadienoyl chloride** (CAS No. 960593-66-2) in a laboratory setting. The following information is critical for researchers, scientists, and professionals in drug development to ensure safe handling and maintain experimental integrity.

Chemical Identifier and Properties:

Property	Value
Molecular Formula	C ₁₉ H ₃₃ ClO[1]
Molecular Weight	312.92 g/mol [1]
Physical State	Liquid[1]
Purity	>99%[1]
Storage	Freezer[1]

Immediate Safety Precautions

Based on the general reactivity of acyl chlorides, **10(Z),13(Z)-Nonadecadienoyl chloride** is expected to be corrosive and react with water. Therefore, stringent safety measures are imperative. The following table summarizes the required Personal Protective Equipment (PPE).

PPE Category	Required Equipment and Specifications	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield.	As described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166, this combination protects against splashes of the corrosive liquid. ^[2]
Skin Protection	- Gloves: Impervious gloves (e.g., nitrile, neoprene). Regularly inspect for and immediately replace any damaged gloves. - Lab Coat: A chemically resistant lab coat or apron. - Clothing: Long pants and closed-toe shoes.	Protects against skin burns and irritation. Contaminated clothing should be removed immediately and washed before reuse. ^{[2][3]}
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. ^[2]	Prevents inhalation of corrosive and irritating vapors. If a fume hood is not available, a NIOSH-approved respirator may be necessary.
Hand Protection	Impervious gloves.	To prevent direct contact with the skin. ^[3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.^[2]

- Work exclusively within a certified chemical fume hood to minimize inhalation exposure.
- Prepare all necessary equipment and reagents before handling the compound.
- Have appropriate spill cleanup materials readily available (e.g., inert absorbent material like sand or vermiculite).

2. Handling the Compound:

- Wear all required PPE as outlined in the table above.
- Allow the container of **10(Z),13(Z)-Nonadecadienoyl chloride** to equilibrate to room temperature before opening to prevent moisture condensation.
- Open the container slowly and carefully in the fume hood to release any potential pressure buildup.
- Use compatible, dry glassware and equipment to prevent reaction with water.
- Dispense the required amount of the liquid carefully, avoiding splashes.

3. Post-Handling:

- Tightly seal the container after use and store it in a freezer as recommended.[\[1\]](#)
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.

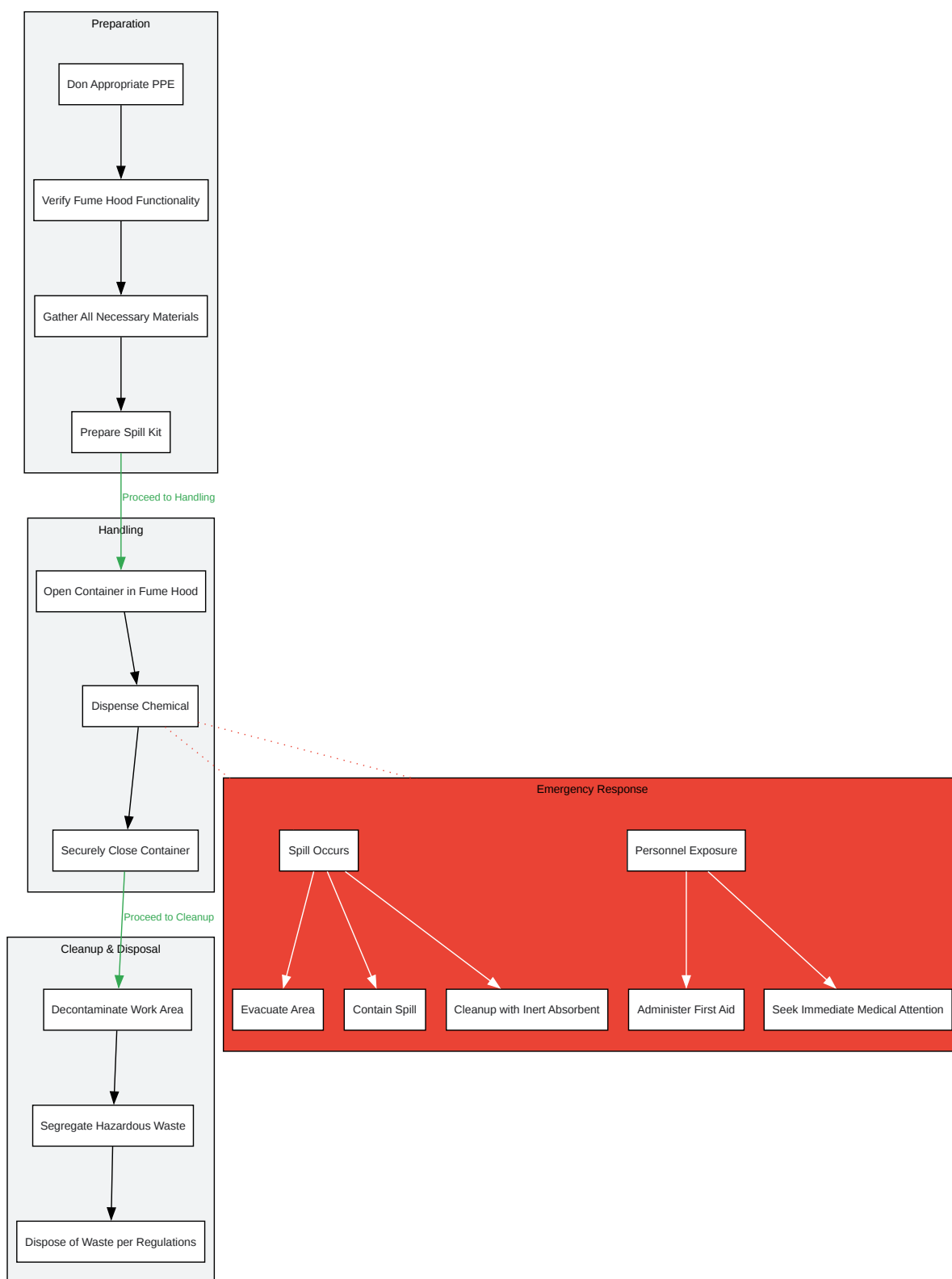
Emergency Procedures

Emergency Scenario	First Aid and Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, begin artificial respiration. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [4]
Spill	Evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material into a suitable, labeled container for disposal. Do not use water to clean up the spill as acyl chlorides react with water.

Disposal Plan

- All waste containing **10(Z),13(Z)-Nonadecadienoyl chloride** must be considered hazardous waste.
- Dispose of the chemical and any contaminated materials in a tightly sealed, properly labeled container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.

Workflow for Safe Handling of 10(Z),13(Z)-Nonadecadienoyl Chloride



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